

# An In-depth Technical Guide to 2-Methoxybenzoic Acid (CAS 579-75-9)

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## Compound of Interest

Compound Name: 2-Methoxybenzoic acid

Cat. No.: B1677285

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Methoxybenzoic acid**, also known as o-anisic acid, is an aromatic carboxylic acid with the chemical formula  $C_8H_8O_3$ .<sup>[1]</sup> It is structurally characterized by a benzene ring substituted with a methoxy group (-OCH<sub>3</sub>) and a carboxylic acid group (-COOH) at the ortho position.<sup>[2]</sup> This compound serves as a versatile building block in organic synthesis and is a key intermediate in the production of various pharmaceuticals, agrochemicals, and fragrances.<sup>[3]</sup> Its unique physicochemical properties, arising from the interplay between the electron-donating methoxy group and the electron-withdrawing carboxylic acid group, govern its reactivity and utility in diverse chemical transformations.<sup>[2]</sup> This guide provides a comprehensive overview of the technical data and experimental methodologies related to **2-methoxybenzoic acid**, tailored for professionals in research and drug development.

## Physicochemical and Spectroscopic Data

The physical and chemical properties of **2-methoxybenzoic acid** are summarized in the tables below, providing a ready reference for experimental design and analysis.

## General and Physicochemical Properties

Property	Value	Reference
CAS Number	579-75-9	[3]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[1][3]
Molecular Weight	152.15 g/mol	[1][3][4]
Appearance	White to off-white crystalline powder	[3]
Melting Point	98-103 °C	[1][5]
Boiling Point	275-280 °C	[1][4]
Density	~1.348 g/cm <sup>3</sup>	[1]
pKa	4.08 (at 25 °C)	[5]
Solubility	Sparingly soluble in water; soluble in boiling water, ethanol, chloroform, and methanol.	[2][5]

## Spectroscopic Data

The following table summarizes key spectroscopic data for **2-methoxybenzoic acid**, which are crucial for its identification and characterization.

Spectroscopy	Key Peaks and Interpretation	Reference
<sup>1</sup> H NMR	~10-13 ppm (s, 1H, -COOH), ~6.8-8.0 ppm (m, 4H, Ar-H), ~3.7-3.9 ppm (s, 3H, -OCH <sub>3</sub> )	[2]
<sup>13</sup> C NMR	~165-175 ppm (C=O), ~110-150 ppm (Ar-C), ~55-57 ppm (-OCH <sub>3</sub> )	[2]
FTIR (cm <sup>-1</sup> )	~2500-3300 (broad, O-H stretch), ~1680-1720 (strong, C=O stretch), ~1200-1300 (C-O stretch)	[2]
Mass Spec. (m/z)	152 (M <sup>+</sup> ), 135, 107, 92, 77	[6][7]

## Synthesis and Purification

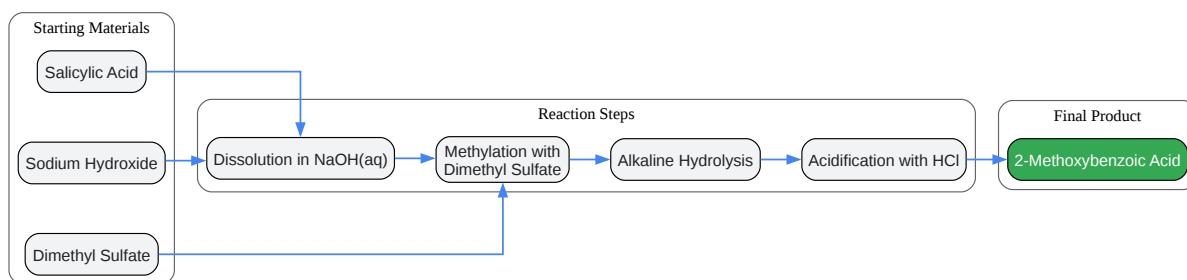
### Synthesis of 2-Methoxybenzoic Acid

A common laboratory-scale synthesis of **2-methoxybenzoic acid** involves the methylation of salicylic acid. The following is a representative protocol.

#### Experimental Protocol: Methylation of Salicylic Acid

- **Dissolution:** In a 15 L glass reaction kettle, dissolve 0.8 kg (20 mol) of sodium hydroxide in 4.7 L of water with stirring.
- **Cooling:** Cool the reaction mixture to 0 °C using a low-temperature circulator.
- **Addition of Salicylic Acid:** Add 1.38 kg (10 mol) of salicylic acid to the cooled solution and stir until it is completely dissolved.
- **Methylation:** While maintaining the temperature at 0 °C, add 1 L (10.5 mol) of dimethyl sulfate dropwise over 30 minutes with continuous stirring.
- **Warming:** After the addition is complete, heat the reaction mixture to 35 °C for 30 minutes.

- Second Addition: Sequentially add another 1 L (10.5 mol) of dimethyl sulfate.
- Heating: Increase the temperature to 45 °C and maintain for 1 hour, followed by refluxing for 2 hours.
- Basification: Adjust the pH of the solution to 10 by adding a 40% sodium hydroxide solution and continue to reflux for another 2 hours.
- Acidification and Precipitation: Allow the solution to cool to room temperature. Acidify to pH 1 with hydrochloric acid, which will result in the formation of a significant amount of white precipitate.
- Isolation: Collect the precipitate by filtration, wash with water, and dry in an oven to yield **2-methoxybenzoic acid**.<sup>[8]</sup>



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*General workflow for the synthesis of 2-methoxybenzoic acid.*

## Analytical Methodologies

Accurate analysis of **2-methoxybenzoic acid** is critical for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) is a commonly employed

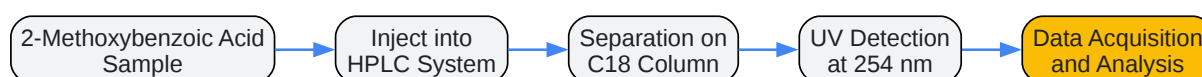
technique.

### Experimental Protocol: HPLC Analysis

A reversed-phase HPLC method can be utilized for the analysis of **2-methoxybenzoic acid**.

- Column: A C18 column is suitable for this separation.
- Mobile Phase: A mixture of acetonitrile, water, and an acidifier like phosphoric acid or formic acid (for MS compatibility) is typically used.
- Detection: UV detection at a wavelength of 254 nm is effective.[5][9]

This method is scalable and can be adapted for preparative separation to isolate impurities.[5]



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*Workflow for the HPLC analysis of 2-methoxybenzoic acid.*

## Applications in Drug Development and Research

**2-Methoxybenzoic acid** is a valuable precursor in the synthesis of a wide range of biologically active molecules.

### Anti-inflammatory and Analgesic Agents

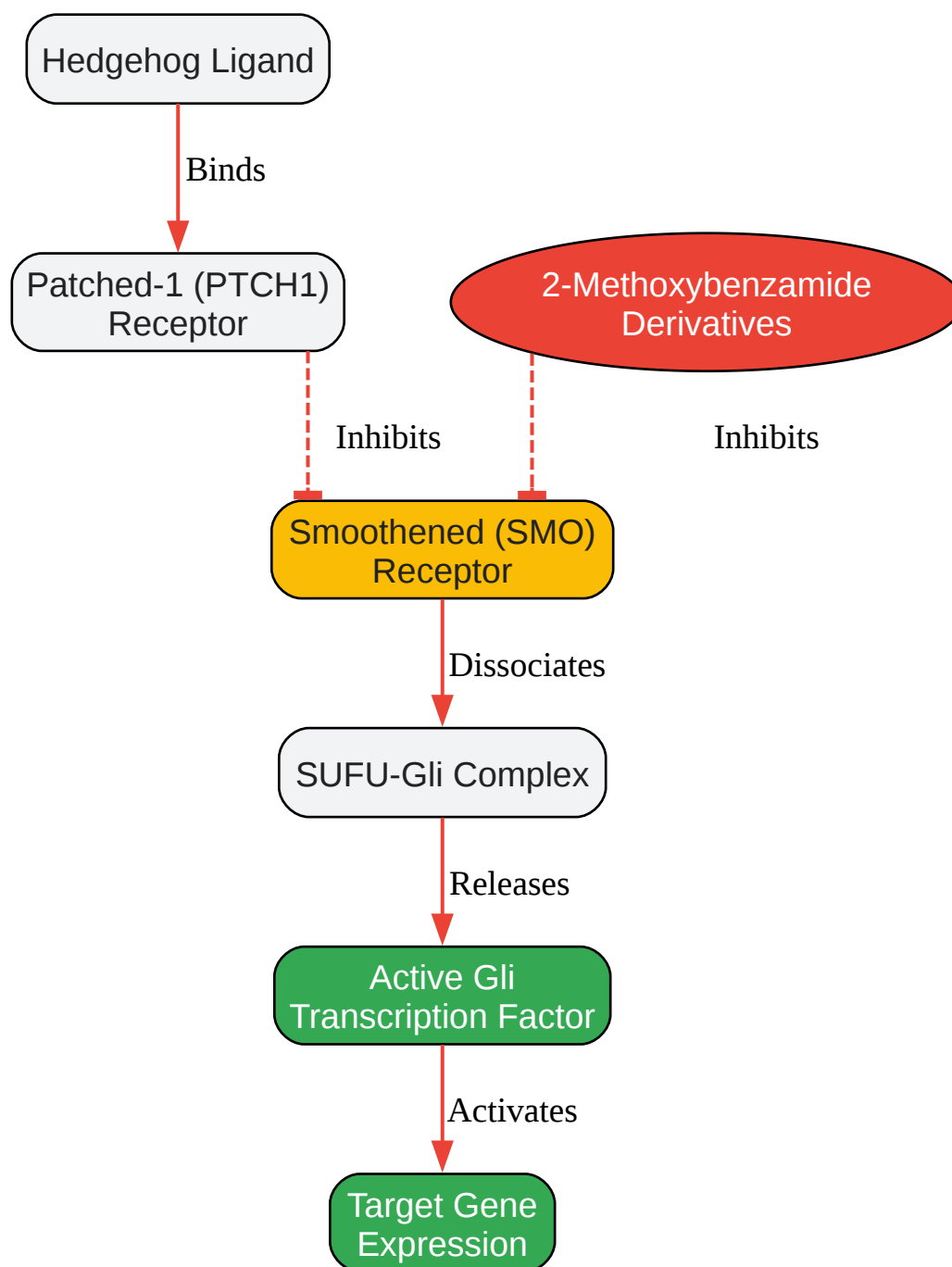
This compound serves as an intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory and analgesic agents.[3] While direct studies on the anti-inflammatory mechanism of **2-methoxybenzoic acid** are limited, derivatives have been investigated. For instance, some salicylic acid derivatives are hypothesized to inhibit cyclooxygenase-2 (COX-2) and potentially modulate the NF- $\kappa$ B signaling pathway, which is a key regulator of inflammation.[10]

### Antiviral Agents

**2-Methoxybenzoic acid** is utilized in the preparation of benzohydroxamic acids, which have shown potential as selective anti-hepatitis C virus (HCV) agents.[8] Furthermore, other benzoic acid derivatives are being explored as inhibitors of viral neuraminidase, a key enzyme in the influenza virus life cycle.[11] The general mechanism of antiviral drugs often involves blocking viral entry, inhibiting genome replication, or preventing viral release.[12]

## Hedgehog Signaling Pathway Inhibition

Derivatives of **2-methoxybenzoic acid**, specifically 2-methoxybenzamides, have been synthesized and evaluated as inhibitors of the Hedgehog (Hh) signaling pathway.[13][14] This pathway is crucial in embryonic development and its aberrant activation is implicated in various cancers.[13] These derivatives have been shown to inhibit the Smoothed (Smo) receptor, a key component of the Hh pathway, thereby blocking downstream signaling.[13][14]



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*Inhibition of the Hedgehog signaling pathway by 2-methoxybenzamide derivatives.*

## Safety and Handling

**2-Methoxybenzoic acid** is classified as a skin and eye irritant.[6] Appropriate personal protective equipment, including gloves, protective clothing, and eye protection, should be worn

when handling this compound.[6] It should be stored in a cool, dry, and well-ventilated place in a tightly closed container.[6][15] For detailed safety information, refer to the Safety Data Sheet (SDS).

## Conclusion

**2-Methoxybenzoic acid** is a fundamentally important chemical intermediate with a broad spectrum of applications, particularly in the pharmaceutical industry. Its well-defined physicochemical properties and versatile reactivity make it an ideal starting material for the synthesis of complex molecules with diverse biological activities. This guide has provided a comprehensive technical overview of its properties, synthesis, analysis, and applications, with a focus on its relevance to drug discovery and development. Further research into the biological mechanisms of **2-methoxybenzoic acid** and its derivatives will undoubtedly continue to uncover new therapeutic opportunities.

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